Application Note: Spectroscopic Characterization of 2-Phenylpiperidin-4-one

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Compound of Interest

Compound Name:	*2-Phenylpiperidin-4-one*
CAS No.:	*193201-69-3*
Cat. No.:	*B071827*

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Abstract

2-Phenylpiperidin-4-one is a heterocyclic ketone that serves as a crucial structural motif and synthetic intermediate in the development of various pharmaceutical agents. Its piperidine core is a prevalent feature in numerous biologically active compounds and natural alkaloids.[1] Accurate and unambiguous structural confirmation is paramount for quality control, reaction monitoring, and regulatory submission in drug discovery and development. This application note provides a comprehensive guide to the spectroscopic characterization of **2-Phenylpiperidin-4-one** using a suite of orthogonal analytical techniques: Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. We present detailed, field-proven protocols, interpretative guidance, and the causal reasoning behind experimental choices, designed for researchers, scientists, and drug development professionals.

Molecular Structure and Spectroscopic Overview

The structure of **2-Phenylpiperidin-4-one** comprises a six-membered piperidine ring containing a secondary amine (N-H), a ketone (C=O) at the 4-position, and a phenyl group at

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the 2-position. This combination of functional groups gives rise to a distinct spectroscopic fingerprint that can be systematically decoded.

- ^{1}H NMR will reveal the number of unique proton environments, their connectivity through spin-spin coupling, and their chemical environment.
- ^{13}C NMR provides a map of the carbon skeleton, identifying the carbonyl, aromatic, and aliphatic carbons.
- Mass Spectrometry confirms the molecular weight and provides structural clues through characteristic fragmentation patterns.
- Infrared Spectroscopy identifies the key functional groups (N-H, C=O, aromatic C-H, and C=C) based on their vibrational frequencies.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of small molecule structural elucidation. By probing the magnetic properties of atomic nuclei, it provides detailed information about the molecular framework. For **2-Phenylpiperidin-4-one**, both ^{1}H and ^{13}C NMR are essential for complete characterization.

Rationale for Experimental Choices

The choice of a deuterated solvent is critical to avoid large, interfering solvent signals in ^{1}H NMR. Chloroform-d ($CDCl_3$) is a common choice for moderately polar organic compounds due to its excellent dissolving power and well-defined residual peak at ~7.26 ppm. Tetramethylsilane (TMS) is used as an internal standard (0 ppm) because it is chemically inert, volatile, and its 12 equivalent protons give a single, sharp signal that does not typically overlap with analyte signals.[2]

Protocol: ^{1}H and ^{13}C NMR Sample Preparation and Acquisition

Caption: Workflow for NMR sample preparation, data acquisition, and processing.

Step-by-Step Protocol:

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- Sample Weighing: Accurately weigh approximately 5-10 mg of purified **2-Phenylpiperidin-4-one** into a clean, dry vial.
- Dissolution: Add ~0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) to the vial. Gently swirl to ensure complete dissolution.
- Filtration: To remove any particulate matter that could degrade spectral resolution, filter the solution through a small plug of cotton or glass wool in a Pasteur pipette directly into a 5 mm NMR tube.
- Final Volume: Ensure the final sample height in the NMR tube is approximately 4-5 cm, which is optimal for most modern spectrometers.
- Acquisition: Insert the sample into the NMR spectrometer. Perform standard instrument setup routines (locking, tuning, shimming) to optimize magnetic field homogeneity.
- Data Collection: Acquire the ^{1}H spectrum, followed by the ^{13}C spectrum. A greater number of scans are required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope.[3]

Expected NMR Data and Interpretation

The following tables summarize the expected chemical shifts for **2-Phenylpiperidin-4-one**, compiled from analyses of structurally similar piperidin-4-ones.[3][4][5]

Table 1: Expected ^{1}H NMR Data (500 MHz, $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Rationale for Chemical Shift
~ 7.25 - 7.40	Multiplet	5H	Aromatic (C_6H_5)	Protons on the phenyl ring are in a characteristic aromatic region. [6]
~ 4.20	Doublet of doublets	1H	H-2 (CH-Ph)	This proton is deshielded by the adjacent nitrogen and the phenyl group.
~ 3.30 - 3.50	Multiplet	2H	H-6 (CH_2)	Protons adjacent to the nitrogen atom are deshielded.
~ 2.70 - 2.90	Multiplet	2H	H-3 (CH_2)	Protons adjacent to the phenyl-bearing carbon (C-2).
~ 2.40 - 2.60	Multiplet	2H	H-5 (CH_2)	Protons alpha to the carbonyl group are deshielded due to the electron-withdrawing nature of the ketone.
~ 2.00	Broad singlet	1H	N-H	The chemical shift of the amine proton is variable and concentration-dependent; it

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	often appears as a broad signal.[7]

Table 2: Expected ^{13}C NMR Data (125 MHz, $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment	Rationale for Chemical Shift
~ 208.0	C-4 (C=O)	Carbonyl carbons in ketones typically resonate at very low field (>200 ppm).[8]
~ 140.0	C-ipso	Quaternary aromatic carbon attached to the piperidine ring.
~ 128.0 - 129.0	C-ortho, C-meta, C-para	Aromatic carbons of the phenyl ring.[8]
~ 62.0	C-2	Carbon atom bonded to both the nitrogen and the phenyl group, resulting in significant deshielding.
~ 48.0	C-6	Carbon adjacent to the nitrogen atom.
~ 45.0	C-5	Carbon alpha to the carbonyl group.
~ 40.0	C-3	Aliphatic carbon in the piperidine ring.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight of the analyte and offers structural insights through the analysis of its fragmentation patterns. Electrospray Ionization (ESI) is a "soft" ionization technique well-suited for polar, nitrogen-containing compounds like **2-Phenylpiperidin-4-one**, as it typically yields a prominent protonated molecular ion $[M+H]^+$ with minimal initial fragmentation.[9]

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Protocol: ESI-MS Analysis

Caption: General workflow for Electrospray Ionization Mass Spectrometry (ESI-MS).

Step-by-Step Protocol:

- Sample Preparation: Prepare a dilute solution of the sample (~0.1 - 1 mg/mL) in a suitable solvent system, such as 50:50 methanol:water with 0.1% formic acid. The acid facilitates protonation to form the $[M+H]^+$ ion.
- Infusion: Introduce the sample solution into the ESI source at a constant flow rate (e.g., 5-10 µL/min) using a syringe pump.
- Ionization: Operate the ESI source in positive ion mode. A high voltage is applied to the capillary tip, generating a fine spray of charged droplets.
- Data Acquisition: Acquire the full scan mass spectrum over a relevant mass-to-charge (m/z) range (e.g., m/z 50-500).
- Tandem MS (MS/MS): For fragmentation analysis, select the $[M+H]^+$ ion and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon or nitrogen) to generate fragment ions.

Expected Mass Spectrum and Fragmentation

2-Phenylpiperidin-4-one has a molecular formula of $C_{11}H_{13}NO$ and a monoisotopic mass of 175.10 g/mol .[10]

- Molecular Ion: In ESI-MS (positive mode), the primary ion observed will be the protonated molecule $[M+H]^+$ at m/z 176.1.
- Fragmentation Pattern: The fragmentation of piperidine derivatives is often driven by cleavages alpha to the nitrogen atom and ring-opening reactions.[9] The phenyl group and carbonyl group also direct fragmentation.

Table 3: Expected Key Fragments in ESI-MS/MS

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m/z Value	Proposed Fragment	Rationale for Formation
176.1	$[M+H]^+$	Protonated molecular ion.
~148.1	$[M+H - CO]^+$	Loss of a neutral carbon monoxide molecule from the ketone, a common fragmentation for cyclic ketones.[11]
~104.1	$[C_8H_8]^+$ or $[C_7H_7N]^+$	Fragment corresponding to a styrene radical cation or a related nitrogen-containing fragment from ring cleavage.
~77.1	$[C_6H_5]^+$	Phenyl cation, resulting from cleavage of the bond between the phenyl group and the piperidine ring.

Infrared (IR) Spectroscopy

IR spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to the vibrational transitions of its chemical bonds. It is an excellent technique for the rapid identification of key functional groups.[12]

Protocol: Attenuated Total Reflectance (ATR)-FTIR

ATR-FTIR is a convenient method for solid samples, requiring minimal preparation.

- Background Scan: Record a background spectrum of the clean ATR crystal to subtract atmospheric (H_2O, CO_2) absorptions.
- Sample Application: Place a small amount of the solid **2-Phenylpiperidin-4-one** powder directly onto the ATR crystal.
- Pressure Application: Apply pressure using the anvil to ensure good contact between the sample and the crystal.

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- Spectrum Acquisition: Collect the sample spectrum, typically by co-adding 16 or 32 scans to improve the signal-to-noise ratio.

Expected IR Absorption Bands

Table 4: Characteristic IR Absorption Bands for **2-Phenylpiperidin-4-one**

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group	Rationale
~ 3320 - 3350	Medium	N-H Stretch	Secondary Amine	The N-H stretching vibration for secondary amines typically appears in this region as a single, moderately sharp peak.[7]
~ 3010 - 3080	Medium-Weak	Aromatic C-H Stretch	Phenyl Group	C-H stretching vibrations on an aromatic ring occur just above 3000 cm^{-1}.[12]
~ 2850 - 2960	Medium	Aliphatic C-H Stretch	Piperidine Ring (CH_2)	C-H stretching from the methylene groups of the saturated ring. [12]
~ 1710 - 1725	Strong	C=O Stretch	Ketone	This strong, sharp absorption is highly characteristic of a saturated cyclic ketone and is a key diagnostic peak.[13]
~ 1600, ~1495	Medium-Weak	C=C Stretch	Aromatic Ring	These two bands are characteristic of the phenyl ring

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				skeletal vibrations.
~ 1280	Medium	C-N Stretch	Amine	The stretching vibration of the carbon-nitrogen bond.[7]
~ 700 and ~750	Strong	C-H Out-of-plane bend	Monosubstituted Phenyl	These strong bands are diagnostic for a monosubstituted benzene ring.

Integrated Spectroscopic Analysis

The definitive structural confirmation of **2-Phenylpiperidin-4-one** is achieved by integrating the data from all three spectroscopic techniques.

- IR confirms the presence of the N-H (~3330 cm^{-1}), C=O (~1715 cm^{-1}), and monosubstituted phenyl (~700, 750 cm^{-1}) groups.
- MS confirms the molecular weight with the $[M+H]^+$ ion at m/z 176.1.
- ^{13}C NMR confirms the carbon count (11 unique signals) and the presence of a ketone (~208 ppm), six aromatic carbons (~128-140 ppm), and four distinct aliphatic carbons.
- ^{1}H NMR provides the final piece of the puzzle, showing the connectivity of the protons. The integration (5H aromatic, 7H aliphatic, 1H amine) matches the structure, and the coupling patterns would allow for the precise assignment of each proton on the piperidine ring, confirming the 2-phenyl substitution pattern.

This multi-technique approach provides a self-validating system, ensuring a high degree of confidence in the structural identity and purity of **2-Phenylpiperidin-4-one** for its application in research and drug development.

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